

A Meta-Analysis of Lasmiditan Phase 3 Clinical Trial Data: A Comparative Guide

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Compound of Interest

Compound Name: *Lasmiditan hydrochloride*

CAS No.: *613677-28-4*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive meta-analysis of the pivotal Phase 3 clinical trial data for lasmiditan (SAMURAI and SPARTAN trials). It offers an objective comparison of lasmiditan's performance against other key acute migraine treatments, including triptans (sumatriptan, eletriptan, rizatriptan) and CGRP inhibitors (ubrogepant, rimegepant). Detailed experimental methodologies and signaling pathways are presented to support a thorough evaluation by researchers, scientists, and drug development professionals.

Executive Summary

Lasmiditan, a selective serotonin 5-HT_{1F} receptor agonist, represents a distinct class of acute migraine therapeutics. Unlike triptans, it lacks vasoconstrictive activity, offering a potential advantage for patients with or at risk for cardiovascular conditions.^{[1][2]} The Phase 3 clinical development program, primarily the SAMURAI and SPARTAN trials, has demonstrated the efficacy and safety of lasmiditan in the acute treatment of migraine. This guide synthesizes the key findings from these trials and provides a comparative landscape against established and newer treatment options.

Data Presentation: Comparative Efficacy and Safety

The following tables summarize the key quantitative data from the pivotal clinical trials of lasmiditan and its comparators.

Table 1: Efficacy of Lasmiditan in Phase 3 Trials (SAMURAI & SPARTAN - Pooled Data)

Endpoint (at 2 hours post-dose)	Placebo	Lasmiditan 50 mg	Lasmiditan 100 mg	Lasmiditan 200 mg
Pain Freedom	18.3%	28.6%	29.9%	35.6%
Most Bothersome Symptom (MBS) Free	31.5%	40.8%	42.6%	44.7%
Sustained Pain Freedom (24 hours)	10.3%	17.4%	16.9%	21.2%
Sustained Pain Freedom (48 hours)	9.6%	14.9%	15.2%	18.4%

Source: Pooled data from SAMURAI and SPARTAN trials.[\[3\]](#)

Table 2: Comparative Efficacy of Acute Migraine Treatments (2 hours post-dose)

Drug	Dose	Pain Freedom	Pain Relief
Lasmiditan	200 mg	32.2% - 38.8% ^[4]	-
Sumatriptan	100 mg	~32% ^[5]	~61% ^[5]
Eletriptan	40 mg	32% ^[6]	62% ^[6]
Rizatriptan	10 mg	-	71% ^[7]
Ubrogepant	50 mg	20.5% ^[8]	-
Rimegepant	75 mg	20.6% ^[9]	58.6% ^[9]
Placebo (Lasmiditan Trials)	-	15.3% - 21.3% ^[4]	-
Placebo (Triptan/Gepant Trials)	-	~11% - 14.3% ^{[5][8]}	~19% - 44.6% ^{[6][7][9]}

Table 3: Common Treatment-Emergent Adverse Events (TEAEs) of Lasmiditan (SAMURAI & SPARTAN - Integrated Data)

Adverse Event	Placebo (n=1262)	Lasmiditan 50 mg (n=654)	Lasmiditan 100 mg (n=1265)	Lasmiditan 200 mg (n=1258)
Any TEAE	13.5%	25.4%	36.2%	40.6%
Dizziness	2.5%	9.5%	15.4%	17.1%
Paresthesia	1.4%	3.5%	6.5%	7.4%
Somnolence	1.8%	4.3%	6.1%	7.0%
Fatigue	1.2%	2.9%	4.0%	4.8%
Nausea	2.8%	3.2%	4.1%	4.2%
Muscular Weakness	0.2%	0.9%	1.4%	2.2%
Hypoesthesia	0.2%	0.6%	1.3%	2.1%

Source: Integrated safety data from SAMURAI and SPARTAN trials.[10]

A network meta-analysis suggests that while triptans may have higher odds ratios for pain freedom and relief at 2 hours compared to lasmiditan and CGRP antagonists, lasmiditan is associated with the highest risk of any adverse events among these newer treatments.[5][11]

Experimental Protocols

Lasmiditan Phase 3 Program (SAMURAI and SPARTAN)

The SAMURAI (NCT02439320) and SPARTAN (NCT02605174) trials were randomized, double-blind, placebo-controlled studies with a similar design.[4][12]

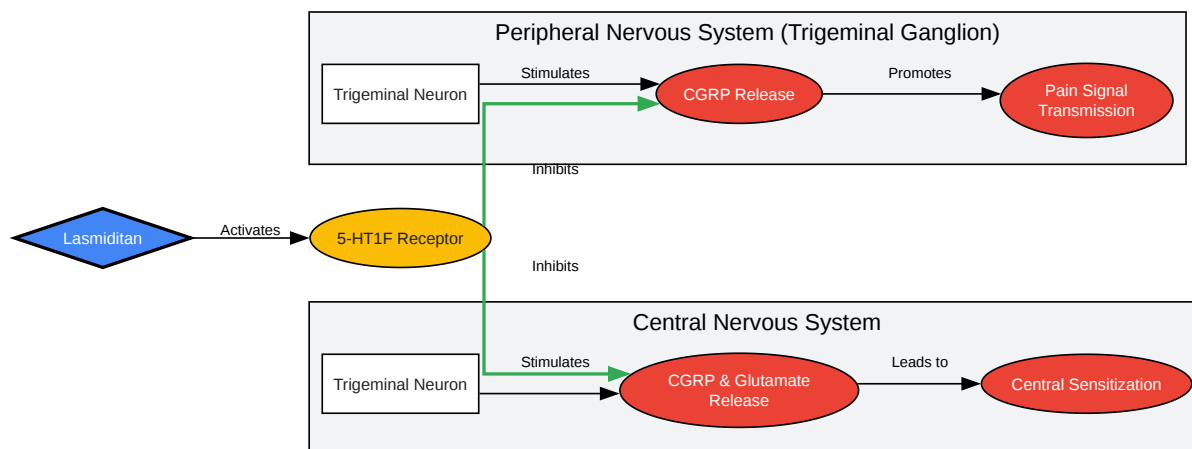
- **Patient Population:** Adults with a history of migraine for at least one year, experiencing 3 to 8 migraine attacks per month, and a Migraine Disability Assessment (MIDAS) score of ≥ 11 (indicating at least moderate disability).[12] The SPARTAN trial included patients with cardiovascular risk factors.[13]
- **Intervention:** Patients were randomized to receive a single oral dose of lasmiditan (50 mg [SPARTAN only], 100 mg, or 200 mg) or placebo to be taken within 4 hours of migraine onset of at least moderate severity.[10]
- **Primary Endpoints:**
 - Proportion of patients who were headache pain-free at 2 hours post-dose.[4]
 - Proportion of patients free from their most bothersome symptom (MBS) at 2 hours post-dose.[4] The MBS was chosen by the patient from nausea, photophobia, or phonophobia.
- **Secondary Endpoints:** Included assessments of pain relief, sustained pain freedom, and disability.[3]
- **Data Collection:** Patients used an electronic diary to record their symptoms and the time of medication intake.[12]

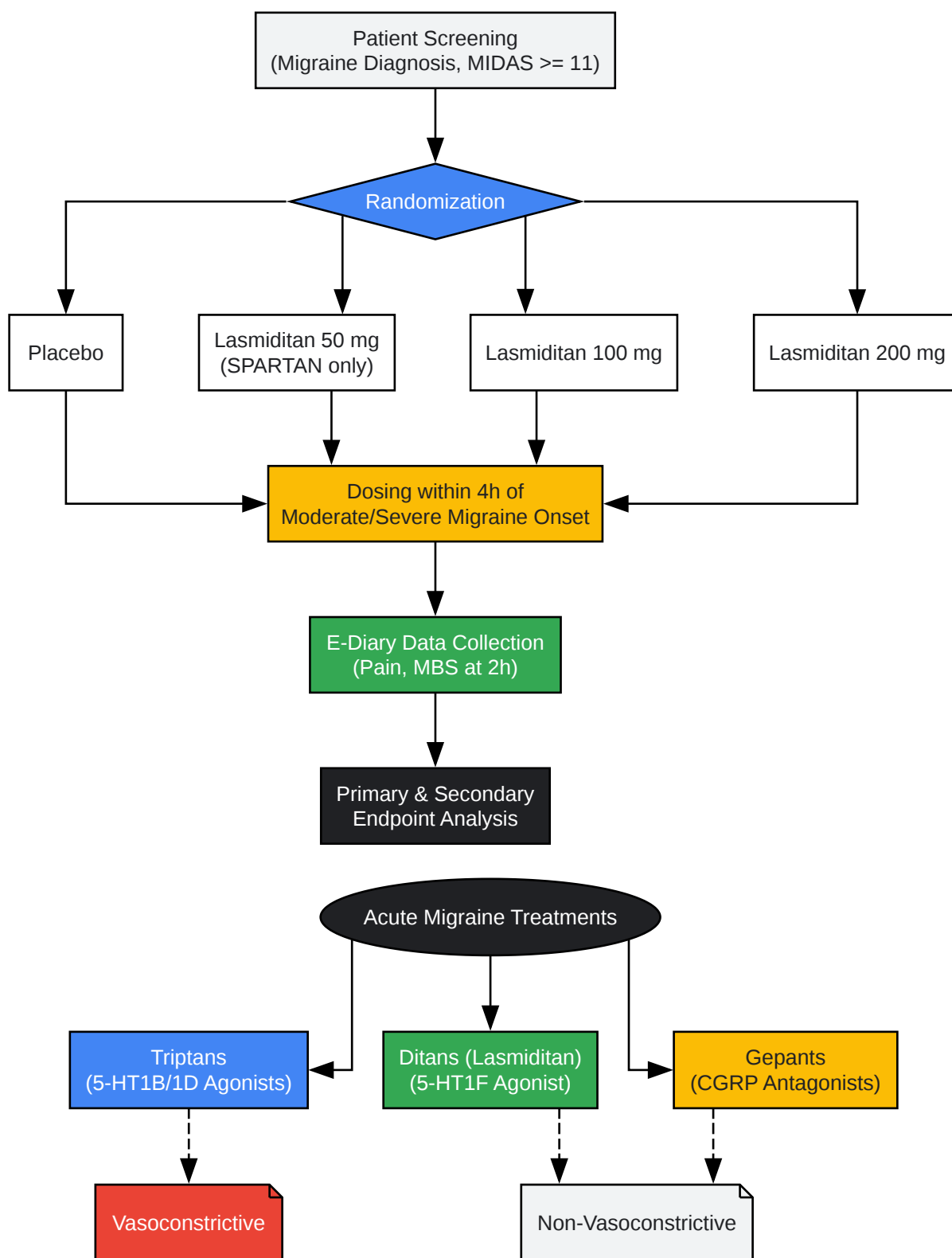
Comparator Trials (General Methodologies)

- Triptan Trials (e.g., Sumatriptan, Eletriptan, Rizatriptan): Pivotal trials were typically randomized, double-blind, placebo-controlled studies in adults with a diagnosis of migraine with or without aura. The primary efficacy endpoints were often headache relief (reduction to mild or no pain) or pain freedom at 2 or 4 hours post-dose.[\[6\]](#)[\[7\]](#)[\[14\]](#)
- Gepant Trials (e.g., Ubrogepant - ACHIEVE I & II, Rimegepant): These were also randomized, double-blind, placebo-controlled trials. The co-primary endpoints for the ACHIEVE trials were pain freedom at 2 hours and absence of the most bothersome symptom at 2 hours.[\[8\]](#)[\[15\]](#) Rimegepant trials also assessed similar primary outcomes.[\[9\]](#)

Mandatory Visualizations

Signaling Pathway of Lasmiditan





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